

"trans-Dihydro Tetrabenazine-d7" certificate of analysis explained

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Compound of Interest

Compound Name: *trans-Dihydro Tetrabenazine-d7*

Cat. No.: B12429095

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An In-depth Technical Guide to the Certificate of Analysis for **trans-Dihydro Tetrabenazine-d7**

For researchers, scientists, and drug development professionals, the Certificate of Analysis (CoA) is a critical document that guarantees the identity, purity, and quality of a chemical compound. This guide provides a detailed explanation of a typical CoA for **trans-Dihydro Tetrabenazine-d7**, a deuterated analog of a tetrabenazine metabolite. Understanding the data and methodologies presented in the CoA is essential for ensuring the accuracy and reproducibility of experimental results.

trans-Dihydro Tetrabenazine-d7 is the deuterium-labeled form of (2S,3S,11bS)-3-Isobutyl-9,10-dimethoxy-2,3,4,6,7,11b-hexahydro-1H-pyrido[2,1-a]isoquinolin-2-ol.[1] Deuterated compounds like this are valuable as internal standards in quantitative analyses (e.g., NMR, GC-MS, or LC-MS) and as tracers in metabolic studies.[1][2] The deuterium substitution can alter the pharmacokinetic and metabolic profiles of drugs, a principle utilized in drugs like deutetetrabenazine to improve therapeutic outcomes.[3][4]

Product Identification and General Information

This initial section of the CoA provides fundamental details about the compound and the specific batch being certified. It serves as a primary identifier and ensures traceability.[5][6]

Parameter	Specification
Product Name	trans-Dihydro Tetrabenazine-d7
Catalogue Number	T-785
CAS Number	1217744-19-8
Molecular Formula	C ₁₉ H ₂₂ D ₇ NO ₃
Molecular Weight	326.49 g/mol
Lot Number	Specific to the batch
Date of Manufacture	Specific to the batch
Retest Date	Specific to the batch
Storage Conditions	Recommended storage (e.g., -20°C, desiccated)

Analytical Data and Specifications

This core section presents the quantitative results from various analytical tests performed on the batch. Each test confirms a specific quality attribute of the compound.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Test	Specification	Result
Appearance	White to off-white solid	Conforms
Purity (by HPLC)	≥98.0%	99.5%
Isotopic Purity (d ₇)	≥99 atom % D	99.6 atom % D
Mass Spectrum	Conforms to structure	Conforms
¹ H NMR	Conforms to structure	Conforms
Residual Solvents	Per USP <467>	Conforms
Water Content (by Karl Fischer)	≤0.5%	0.1%

Experimental Protocols

Detailed methodologies are crucial for understanding how the analytical data was generated and for potential method replication in the user's laboratory.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Objective: To determine the chemical purity of the compound by separating it from any impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Method:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - Mobile Phase: A gradient of acetonitrile and water (containing 0.1% formic acid).
 - Flow Rate: 1.0 mL/min.
 - Detection: UV absorbance at a specific wavelength (e.g., 280 nm).
 - Analysis: The peak area of **trans-Dihydro Tetrabenazine-d7** is compared to the total area of all peaks to calculate the purity percentage.

Mass Spectrometry (MS) for Identity and Isotopic Purity

- Objective: To confirm the molecular weight and the isotopic enrichment of the deuterated compound.
- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI).
- Method:
 - Sample Introduction: The sample is infused directly or via an LC system.
 - Ionization: The sample is ionized in positive ion mode.

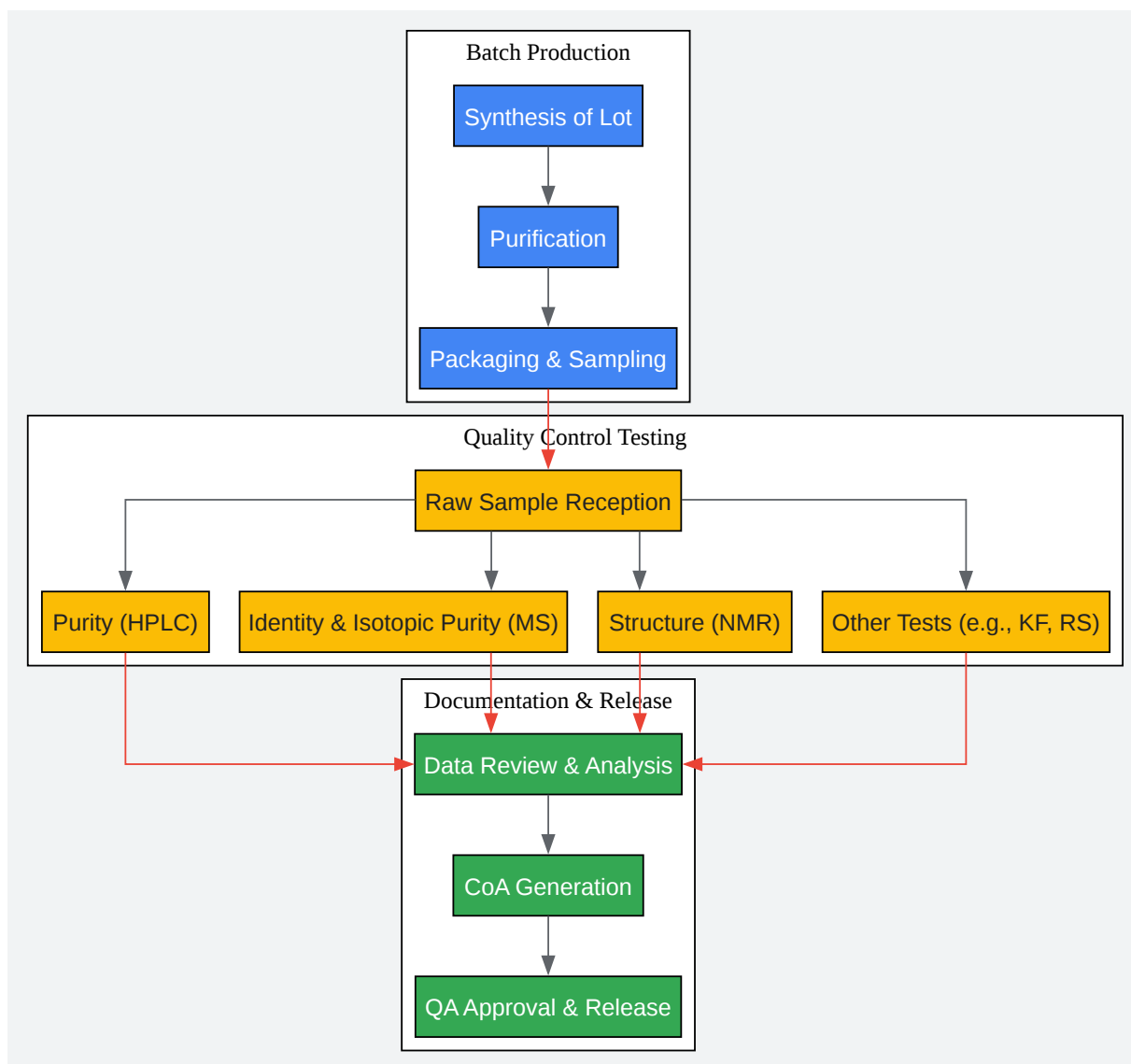
- Analysis: The mass-to-charge ratio (m/z) of the molecular ion is measured. For **trans-Dihydro Tetrabenazine-d7** ($C_{19}H_{22}D_7NO_3$), the expected $[M+H]^+$ ion would be approximately 327.28 m/z . The isotopic distribution is analyzed to confirm the incorporation of seven deuterium atoms.

Nuclear Magnetic Resonance (1H NMR) Spectroscopy for Structural Confirmation

- Objective: To confirm the chemical structure by analyzing the hydrogen atoms.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Method:
 - Sample Preparation: The sample is dissolved in a deuterated solvent (e.g., $CDCl_3$ or $DMSO-d_6$).
 - Analysis: The 1H NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration of the peaks are compared to the expected structure of trans-Dihydro Tetrabenazine. The reduced integration in the regions where deuterium has been substituted provides further confirmation of deuteration.

Visualizing Key Processes

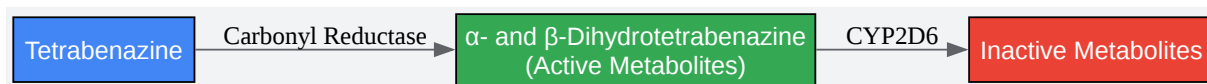
Diagrams are essential for visualizing complex information, such as metabolic pathways or quality control workflows.



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Caption: Workflow for the generation of a Certificate of Analysis.

Tetrabenazine acts as a reversible inhibitor of the vesicular monoamine transporter 2 (VMAT2). [8] This action leads to the depletion of monoamine neurotransmitters like dopamine, serotonin, and norepinephrine from nerve terminals.[8] The metabolism of tetrabenazine is a critical aspect of its pharmacology. It is first reduced to its active metabolites, α - and β -dihydrotetrabenazine (HTBZ).[3][8] These active metabolites are further metabolized by the enzyme CYP2D6.[3][8]



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Caption: Simplified metabolic pathway of tetrabenazine.

Quality Assurance Statement

The CoA concludes with a statement from the Quality Assurance (QA) department. This declaration certifies that the product has been tested according to established procedures and meets all specifications.[5] It is typically signed and dated by an authorized representative, making the document official.[5]

This comprehensive guide provides the necessary context for a researcher to interpret and utilize the information within a Certificate of Analysis for **trans-Dihydro Tetrabenazine-d7**, ensuring the quality and integrity of their research materials.

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